

CAS number 3264-67-3 properties

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Compound of Interest

Compound Name: *Triethyloxonium
hexachloroantimonate*

Cat. No.: *B1602697*

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An In-depth Technical Guide to **Triethyloxonium Hexachloroantimonate** (CAS 3264-67-3)

Introduction

Triethyloxonium hexachloroantimonate (CAS No. 3264-67-3) is a powerful and versatile organometallic compound recognized for its potent electrophilic character.^{[1][2]} Comprising a triethyloxonium cation ($[(C_2H_5)_3O]^+$) and a non-nucleophilic hexachloroantimonate anion ($SbCl_6^-$), this salt serves as a highly effective ethylating agent and a robust initiator for cationic polymerization.^[1] Its utility spans diverse fields, from fundamental organic synthesis and catalysis to advanced materials science, where it is instrumental in creating complex molecules, modifying polymers, and enabling structural analysis of transient species.^{[1][2][3][4]} This guide provides a comprehensive technical overview of its properties, synthesis, core applications, and safe handling protocols, grounded in established scientific literature.

Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a reagent's physical properties are foundational to its effective and safe use in a laboratory setting. **Triethyloxonium hexachloroantimonate** is a white to off-white crystalline solid that is sensitive to moisture.^{[2][3][4][5]} It is crucial to store the compound at low temperatures (-20°C) under an inert atmosphere to prevent decomposition.^{[1][2][3][4][5][6][7]}

Table 1: Chemical Identifiers for CAS 3264-67-3

Identifier	Value	Source(s)
CAS Number	3264-67-3	[1][5][7][8]
EC Number	221-874-1	[1][5][7][8]
IUPAC Name	hexachloroantimony(1-); triethyloxidanium	[1][5][8][9]
Synonyms	Antimony Triethyloxonium Hexachloride	[5]
Linear Formula	(C ₂ H ₅) ₃ OSbCl ₆	[1][5][7][8][9]
Molecular Formula	C ₆ H ₁₅ Cl ₆ OSb	[2][3][4][10][11]
Molecular Weight	437.66 g/mol	[1][2][3][4][5][7]
PubChem CID	16688085	[2][3][4][5][8]
MDL Number	MFCD00064572	[2][3][4][5][7][8][9]
InChI Key	QHWUSZRAYQUNCY- UHFFFAOYSA-H	[1][5][7]
SMILES	CCCC.Cl(Cl)(Cl)(Cl)Cl	[5][7][8][9]

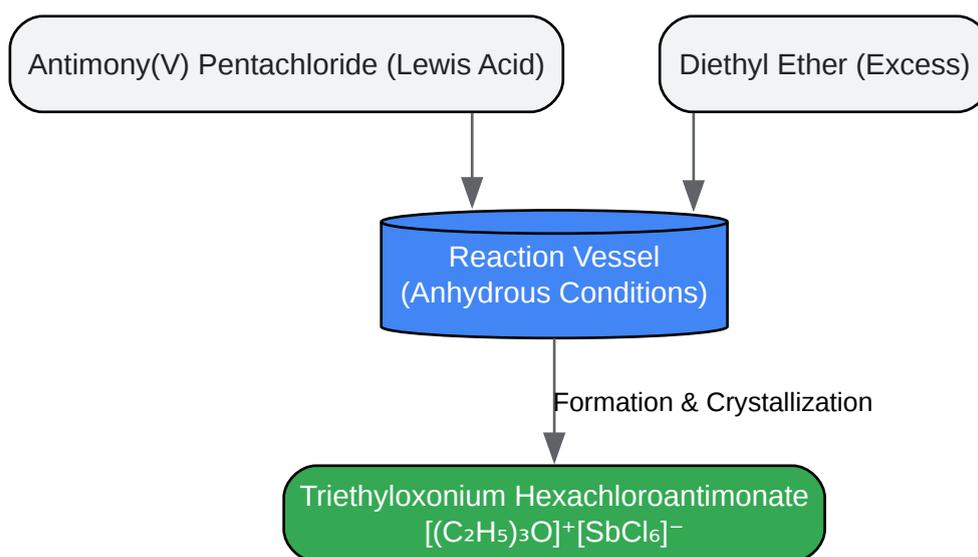
Table 2: Physicochemical Data

Property	Value	Source(s)
Appearance	White to off-white powder or crystals	[2][3][4][5]
Melting Point	135-137 °C (decomposes)	[6]
Boiling Point	N/A	[5]
Density	N/A	[5]
Form	Solid	[1][6][7]
Storage Temperature	-20 °C	[1][5][6][7]

Synthesis and Handling

Synthesis Protocol

The preparation of **triethyloxonium hexachloroantimonate** typically involves the reaction of a potent Lewis acid, antimony(V) pentachloride (SbCl_5), with an excess of diethyl ether ($(\text{C}_2\text{H}_5)_2\text{O}$).^[1] The strong electrophilicity of SbCl_5 facilitates the activation of diethyl ether, leading to the formation of the stable triethyloxonium cation and the hexachloroantimonate anion.^[1]



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Caption: Synthesis workflow for **Triethyloxonium Hexachloroantimonate**.

Handling and Storage Precautions

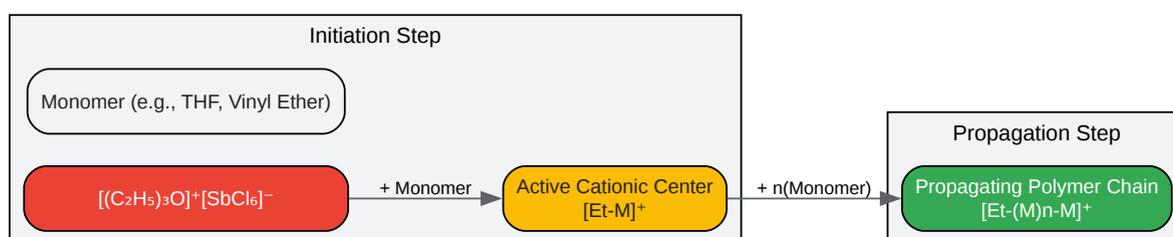
Due to its reactivity and sensitivity, stringent handling procedures are mandatory. The compound is moisture-sensitive and should be handled under an inert atmosphere (e.g., argon or nitrogen). It is classified as harmful if swallowed or inhaled and is toxic to aquatic life.^{[10][12]} Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask, is essential. Store in a tightly sealed container in a dry, well-ventilated area at the recommended temperature of -20°C .^{[2][3][4][7]}

Core Applications and Mechanistic Insights

The utility of this reagent stems from the high electrophilicity of the triethyloxonium cation, which acts as a "solvated" ethyl cation, and the non-nucleophilic nature of the hexachloroantimonate counterion.[1] This combination allows for clean ethyl transfer reactions without interference from the anion.

Cationic Polymerization Initiator

Triethyloxonium hexachloroantimonate is a highly efficient initiator for cationic polymerization. The primary initiation mechanism is electrophilic alkylation, where the triethyloxonium cation transfers an ethyl group to a nucleophilic monomer, generating a new cationic active center that propagates the polymer chain.[1]



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Caption: General mechanism of cationic polymerization initiation.

- **Polymerization of Heterocyclic Monomers:** It is effective for the ring-opening polymerization of cyclic ethers like tetrahydrofuran (THF). This process can exhibit "living" polymerization characteristics, allowing for the synthesis of polymers with controlled molecular weights and narrow distributions, owing to the stability of the tertiary oxonium ion propagating species.[1]
- **Polymerization of Vinylic Monomers:** For monomers like alkyl vinyl ethers, initiation proceeds via the addition of the ethyl cation to the double bond, generating a carbocation.[1] The process can be complex; research suggests an initial fast reaction catalyzed by antimony pentachloride (formed from initiator decomposition), followed by a slower reaction catalyzed by the triethyloxonium ions.[1]

Reagent in Organic and Structural Chemistry

Beyond polymerization, its strong electrophilic nature makes it invaluable in several other areas:

- **Selective Oxidation:** It serves as a selective one-electron oxidant for various aromatic donors.[1][10] This application is pivotal in structural chemistry, as it facilitates the slow, controlled growth of high-quality single crystals of aromatic cation-radicals, which are often too labile to isolate by other means.[1] This has enabled the X-ray structure determination of numerous important reactive intermediates.[1]
- **Ethylation of Weak Nucleophiles:** As a "hard" electrophile, it reacts efficiently at sites of high electron density, enabling the ethylation of sensitive or weakly nucleophilic functional groups where other alkylating agents might fail.[1]
- **Catalysis:** It is employed as a catalyst to enhance reaction rates and improve yields in key organic reactions such as alkylation and acylation.[1][2][3][4] Its ability to stabilize reactive intermediates leads to more efficient synthetic pathways.[2][3][4]

Applications in Materials Science

The properties of **triethyloxonium hexachloroantimonate** lend themselves to the development of advanced materials:

- **Doping Agent:** It is used as a p-type doping agent for conductive polymers like polyacetylene, significantly enhancing their electrical properties.[1][10]
- **Polymer/Nanocomposite Additive:** It can be incorporated into polymer matrices to improve material characteristics, including thermal stability and mechanical strength.[1][2][3][4]

Safety and Toxicology Profile

Table 3: GHS Hazard Information

Hazard Class	Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[5][10][12]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[5][10][12]
Hazardous to the Aquatic Environment, Long-Term Hazard	H411	Toxic to aquatic life with long lasting effects	[5][10][12]

Signal Word: Warning[5][12]

Toxicological Insights

The toxicity profile is largely influenced by the antimony component. Antimony and its compounds can be toxic. The mechanism of action is believed to involve the binding of antimony to sulfhydryl groups in essential enzymes, disrupting cellular respiration.[13] Inhalation data suggests the myocardium (heart muscle) is a potential target of antimony toxicity.[13] Dermal exposure may lead to skin irritation, described as "antimony spots".[13] Standard first-aid measures should be followed in case of exposure, and medical attention should be sought immediately.[12]

Conclusion

Triethyloxonium hexachloroantimonate (CAS 3264-67-3) is a reagent of significant importance for researchers in both academia and industry. Its role as a powerful ethylating agent, a versatile cationic polymerization initiator, a selective oxidant, and a material property enhancer underscores its broad applicability. A thorough understanding of its chemical properties, reactivity, and associated hazards is paramount for its successful and safe implementation in the laboratory. This guide provides the foundational knowledge required for professionals to harness the unique capabilities of this compound in their research and development endeavors.

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